

# 4-Ethylbenzenesulfonic acid molecular structure and formula

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## Compound of Interest

Compound Name: 4-Ethylbenzenesulfonic acid

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## An In-depth Technical Guide to 4-Ethylbenzenesulfonic Acid

Audience: Researchers, scientists, and drug development professionals.

This guide provides a comprehensive overview of **4-Ethylbenzenesulfonic acid**, detailing its chemical structure, physicochemical properties, and a standard protocol for its synthesis.

### Core Identity: Molecular Structure and Formula

**4-Ethylbenzenesulfonic acid** is an aromatic sulfonic acid.<sup>[1]</sup> Its structure consists of a benzene ring substituted with an ethyl group and a sulfonic acid group at the para position (positions 1 and 4, respectively). This substitution pattern gives it specific chemical properties, including its acidity and utility as an intermediate in organic synthesis.<sup>[1]</sup>

- Molecular Formula:  $C_8H_{10}O_3S$ <sup>[1][2][3][4]</sup>
- IUPAC Name: **4-ethylbenzenesulfonic acid**<sup>[2][4]</sup>
- CAS Number: 98-69-1<sup>[1][3][5]</sup>
- Canonical SMILES: CCC1=CC=C(C=C1)S(=O)(=O)O<sup>[2]</sup>
- InChI Key: BRIXOPDYGQCZFO-UHFFFAOYSA-N<sup>[2][5]</sup>

## Quantitative Physicochemical Data

The key properties of **4-Ethylbenzenesulfonic acid** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Weight	186.23 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Density	1.229 g/mL at 25 °C	<a href="#">[6]</a> <a href="#">[7]</a>
Physical State	Solid / Liquid (Technical grade)	<a href="#">[2]</a> <a href="#">[6]</a>
Flash Point	>113 °C (>235 °F) - closed cup	<a href="#">[8]</a>
Refractive Index	n <sub>20/D</sub> 1.5331	<a href="#">[6]</a> <a href="#">[7]</a>
LogP	2.57650	<a href="#">[9]</a>
Acidity (pKa)	-0.45 ± 0.50 (Predicted)	<a href="#">[9]</a>

## Experimental Protocol: Synthesis

The primary method for producing **4-Ethylbenzenesulfonic acid** is through the electrophilic aromatic sulfonation of ethylbenzene using sulfuric acid.[\[6\]](#)[\[7\]](#)[\[10\]](#)

Objective: To synthesize **4-Ethylbenzenesulfonic acid** from ethylbenzene.

Materials:

- Ethylbenzene
- Concentrated Sulfuric Acid (98%)
- Sodium Chloride (NaCl)
- Aniline
- Diethyl ether
- Hydrochloric Acid (HCl)

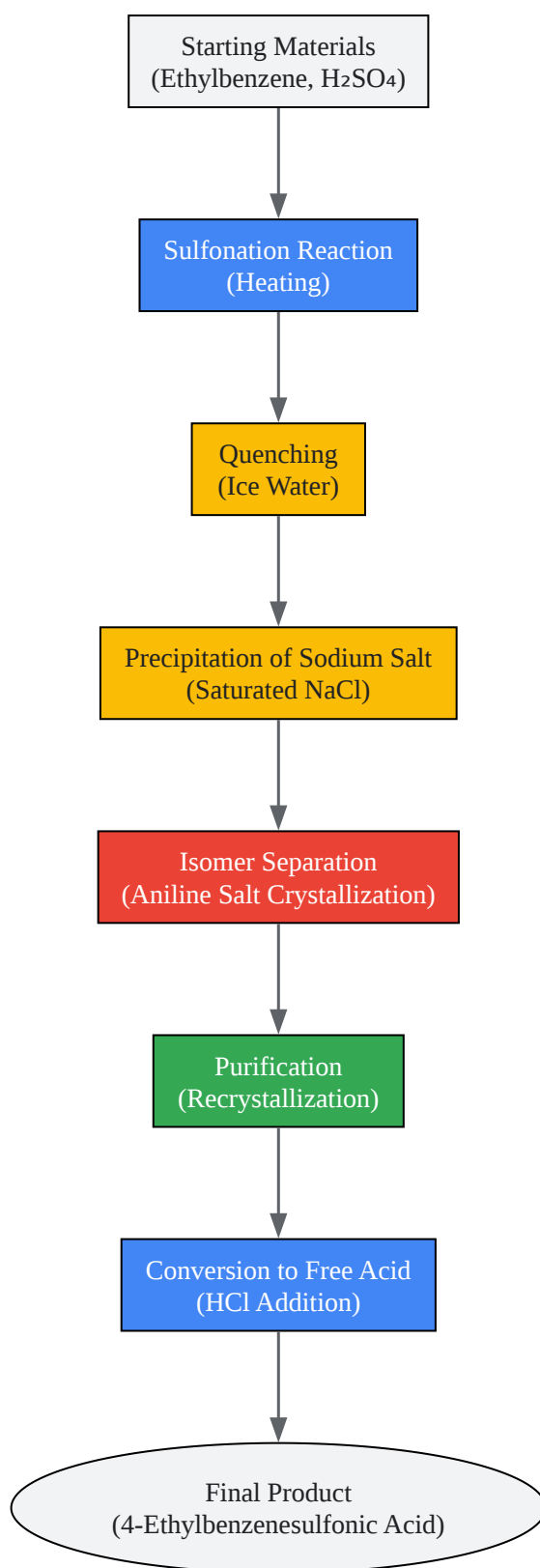
- Deionized Water

#### Procedure:

- **Sulfonation Reaction:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, slowly add concentrated sulfuric acid to an equimolar amount of ethylbenzene while stirring and cooling the flask in an ice bath to manage the exothermic reaction.
- **Heating:** After the initial addition, heat the reaction mixture to approximately 100-120°C for several hours to drive the reaction to completion. The reaction progress can be monitored using Thin Layer Chromatography (TLC).
- **Quenching:** Once the reaction is complete, cool the mixture to room temperature and carefully pour it into a beaker of ice water. This step quenches the reaction and dilutes the excess sulfuric acid.
- **Salting Out:** Add a saturated solution of sodium chloride to the aqueous mixture. This increases the ionic strength of the solution, causing the sodium salt of the sulfonic acid to precipitate.
- **Isomer Separation (Aniline Salt Formation):** Filter the crude product. To separate the desired para-isomer from ortho- and meta-isomers, dissolve the crude salt mixture in hot water and add aniline. The aniline salt of **4-ethylbenzenesulfonic acid** is less soluble and will preferentially crystallize upon cooling.<sup>[6][7][10]</sup>
- **Purification:** Recrystallize the aniline salt from water or an ethanol-water mixture to achieve high purity.
- **Conversion to Free Acid:** Treat the purified aniline salt with a stoichiometric amount of hydrochloric acid to protonate the sulfonate and precipitate the aniline hydrochloride, leaving the free **4-Ethylbenzenesulfonic acid** in solution.
- **Isolation:** Remove the aniline hydrochloride by filtration. The resulting solution can be concentrated under reduced pressure to yield the final product, **4-Ethylbenzenesulfonic acid**.

## Visualization of Synthesis Workflow

The logical flow of the synthesis protocol, from starting materials to the final purified product, is depicted in the following diagram.



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Caption: Workflow for the synthesis of **4-Ethylbenzenesulfonic acid**.

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